

Phytochemical Profile and Secondary Metabolites of *Salvia dugesii*: A Technical Guide

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Compound of Interest

Compound Name: *Dugesin C*

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Abstract

Salvia dugesii Fernald, a species of the extensive Lamiaceae family, is a noteworthy subject of phytochemical investigation. Native to Mexico, this plant has been found to be a rich source of diverse secondary metabolites, particularly diterpenoids. This technical guide provides a comprehensive overview of the known phytochemicals isolated from *Salvia dugesii*, with a focus on their quantitative analysis, methods of isolation, and known biological activities. Detailed experimental protocols are provided to facilitate further research and drug discovery efforts. Additionally, this document outlines potential signaling pathways and biosynthetic routes associated with the identified compounds, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Phytochemical Constituents of *Salvia dugesii*

Salvia dugesii is a producer of a variety of secondary metabolites, with terpenoids being the most prominently reported class of compounds. The phytochemical profile is dominated by neo-clerodane diterpenoids, but also includes flavonoids, triterpenoids, sesquiterpenoids, and a complex essential oil fraction.

Diterpenoids: Neo-Clerodane Type

A significant number of neo-clerodane diterpenoids have been isolated from the aerial parts of *Salvia dugesii*. These compounds are of particular interest due to their structural diversity and potential biological activities.

Table 1: Neo-Clerodane Diterpenoids Isolated from *Salvia dugesii*

Compound Name	Molecular Formula	Notes	Reference
Dugesin C	C ₂₀ H ₂₆ O ₄	A new neo-clerodane diterpenoid.	[1][2]
Dugesin D	C ₂₀ H ₂₄ O ₄	A new neo-clerodane diterpenoid.	[1][2]
Dugesin E	C ₂₀ H ₂₄ O ₅	A new neo-clerodane diterpenoid.	[1][2]
Dugesin F	C ₂₀ H ₂₄ O ₅	A new neo-clerodane diterpenoid with antiviral activity.	[1][2]
Dugesin G	C ₂₁ H ₂₆ O ₆	A new neo-clerodane diterpenoid.	[1][2]
Dugesin A	C ₂₀ H ₂₂ O ₅	Known neo-clerodane diterpenoid.	[2]
Dugesin B	C ₂₀ H ₂₂ O ₅	Known neo-clerodane diterpenoid.	[2]
Tilifodiolide	C ₂₀ H ₂₂ O ₅	Known neo-clerodane diterpenoid.	[2]
Isosalvipuberulin	C ₂₀ H ₂₂ O ₅	Known neo-clerodane diterpenoid.	[2]
Salviandulin E	C ₂₂ H ₂₆ O ₇	Known neo-clerodane diterpenoid.	[2]
Salvifaricin	C ₂₀ H ₂₂ O ₅	Known neo-clerodane diterpenoid.	[2]

Flavonoids

Flavonoids are a class of polyphenolic compounds known for their antioxidant and anti-inflammatory properties. To date, one flavonoid has been specifically isolated from *Salvia dugesii*.

Table 2: Flavonoids Isolated from *Salvia dugesii*

Compound Name	Molecular Formula	Class	Reference
Eupatorin	C ₁₈ H ₁₆ O ₇	Flavone	[3]

Triterpenoids

Triterpenoids are a large and diverse class of natural products with a range of biological activities. One triterpenoid has been identified in *Salvia dugesii*.

Table 3: Triterpenoids Isolated from *Salvia dugesii*

Compound Name	Molecular Formula	Class	Reference
3β-acetoxyleanolic acid	C ₃₂ H ₅₀ O ₄	Oleanane-type	[3]

Sesquiterpenoids

Sesquiterpenoids are C₁₅ terpenoids that are major constituents of many essential oils. One sesquiterpenoid has been isolated from the non-volatile extracts of *Salvia dugesii*.

Table 4: Sesquiterpenoids Isolated from *Salvia dugesii*

Compound Name	Molecular Formula	Class	Reference
Spathulenol	C ₁₅ H ₂₄ O	Aromadendrane-type	[3]

Essential Oil Composition

The essential oil of *Salvia dugesii*, obtained from the aerial parts, has been analyzed to determine its chemical composition. The yield of the essential oil is approximately 0.08%. The main constituents are sesquiterpenoids.

Table 5: Major Constituents of *Salvia dugesii* Essential Oil

Compound Name	Relative Percentage (%)	Class
Caryophyllene	10.04	Sesquiterpene
Spathulenol	7.63	Sesquiterpenoid
δ -Cadinene	4.80	Sesquiterpene
Bornyl acetate	3.35	Monoterpenoid
Aromadendrene	2.95	Sesquiterpene
β -Bourbonene	1.60	Sesquiterpene
Camphor	1.00	Monoterpenoid
9-Methoxy calamenene	0.73	Sesquiterpenoid

Other Constituents

Long-chain alkanes, components of the plant's cuticular waxes, have also been identified in the hexane extract of the leaves and stems.

Table 6: Alkanes Identified in *Salvia dugesii*

Compound Name	Molecular Formula	Reference
Octadecane	C ₁₈ H ₃₈	[3]
Tricosane	C ₂₃ H ₄₈	[3]
Pentacosane	C ₂₅ H ₅₂	[3]

Experimental Protocols

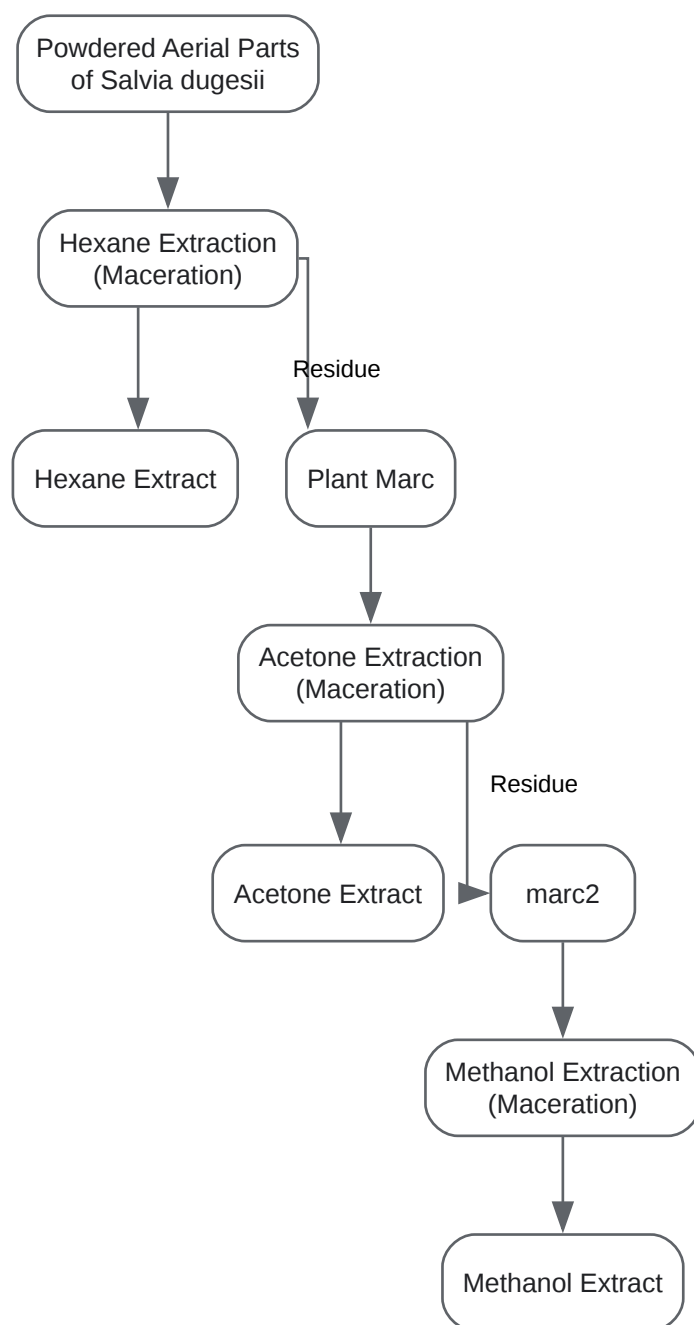
This section details the methodologies for the extraction, isolation, and characterization of secondary metabolites from *Salvia dugesii*.

Plant Material

Aerial parts (leaves and stems) of *Salvia dugesii* are collected, dried, and powdered for extraction.

Extraction of Non-Volatile Secondary Metabolites

The powdered plant material is subjected to sequential extraction with solvents of increasing polarity, typically hexane, acetone, and methanol.



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Caption: General workflow for the sequential extraction of secondary metabolites.

The acetone extract is the primary source of neo-clerodane diterpenoids. The isolation process involves multiple chromatographic steps.

- Initial Fractionation: The crude acetone extract is subjected to column chromatography over silica gel, eluting with a gradient of hexane-ethyl acetate.

- **Further Purification:** Fractions containing diterpenoids are further purified using repeated column chromatography on silica gel and Sephadex LH-20, and preparative thin-layer chromatography (TLC).
- **Characterization:** The structures of the isolated compounds are determined using spectroscopic techniques, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).

Extraction of Essential Oil

The essential oil is obtained from the fresh aerial parts of *Salvia dugesii* by hydrodistillation using a Clevenger-type apparatus for a specified duration (e.g., 4 hours).

The chemical composition of the essential oil is determined by Gas Chromatography-Mass Spectrometry (GC-MS).

- **GC-MS System:** A gas chromatograph coupled to a mass spectrometer is used.
- **Column:** A non-polar capillary column (e.g., TG-SQC) is typically employed.
- **Carrier Gas:** Helium is used as the carrier gas.
- **Temperature Program:** A temperature gradient is applied to separate the components.
- **Identification:** Compounds are identified by comparing their mass spectra and retention indices with those of reference compounds and databases (e.g., NIST).

Biological Activities and Potential Signaling Pathways

While research on the specific molecular mechanisms of compounds from *Salvia dugesii* is limited, the known biological activities of its constituents and related compounds from other species suggest potential therapeutic applications and involvement in key signaling pathways.

Antiviral Activity

Dugesin F, a neo-clerodane diterpenoid isolated from *Salvia dugesii*, has been reported to exhibit non-toxic antiviral activity against the influenza virus FM1.^{[1][2]} The precise mechanism

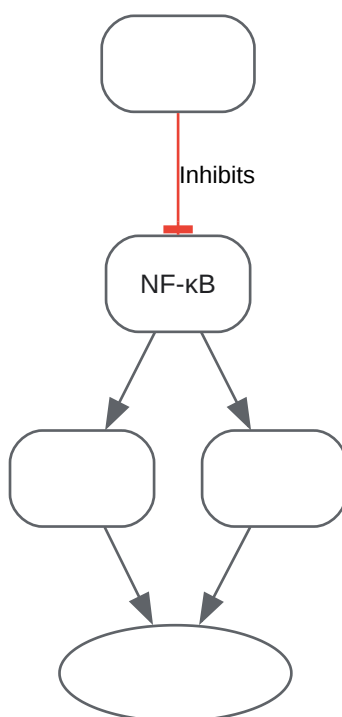
of action has not been elucidated, but it may involve interference with viral entry, replication, or release.

Cytotoxic Activity

Several neo-clerodane diterpenoids isolated from *Salvia dugesii* have shown cytotoxic effects against various cancer cell lines in preliminary studies. The potential mechanisms of action for this class of compounds often involve the induction of apoptosis.

Anti-inflammatory Activity of Eupatorin

Eupatorin, a flavone found in *Salvia dugesii*, is known from studies on other plant sources to possess anti-inflammatory properties. Its mechanism of action is thought to involve the inhibition of key inflammatory mediators.

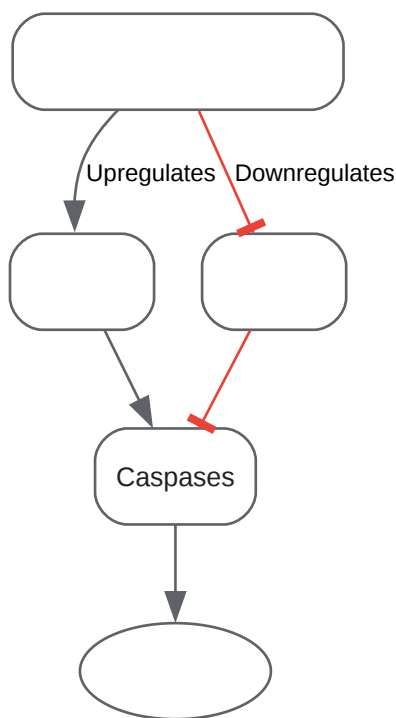


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Caption: Inferred anti-inflammatory signaling pathway of Eupatorin.

Potential Anticancer Signaling of 3 β -acetoxyoleanolic Acid

Oleanolic acid and its derivatives, such as 3 β -acetoxyoleanolic acid, have been shown in numerous studies to possess anticancer properties through the modulation of various signaling pathways, including the induction of apoptosis.



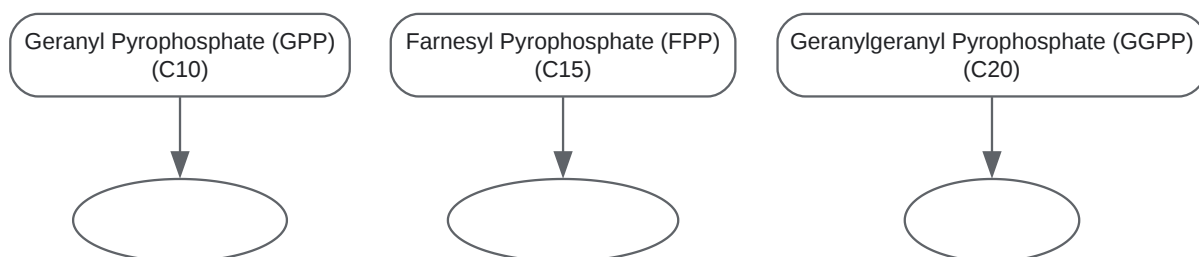
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Caption: Inferred pro-apoptotic signaling of 3 β -acetoxyoleanolic acid.

Biosynthetic Pathways

The secondary metabolites found in *Salvia dugesii* are synthesized through complex biosynthetic pathways. The diagrams below illustrate the general pathways for the major classes of terpenoids identified in this species.

General Terpenoid Biosynthesis

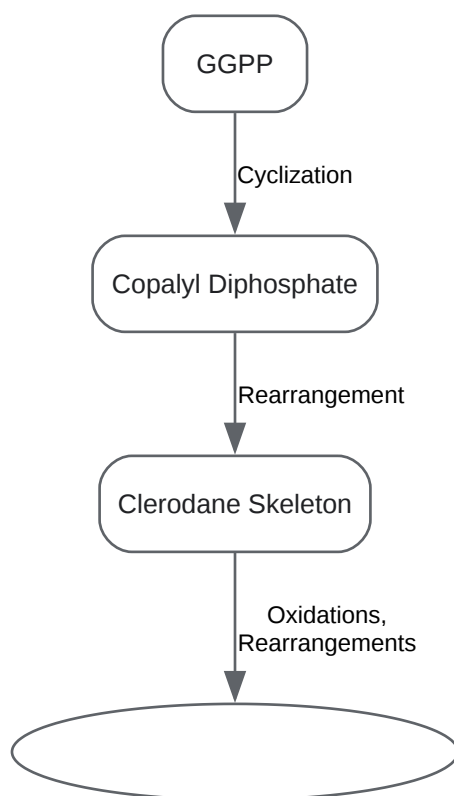


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Caption: Precursors for major terpenoid classes.

Neo-Clerodane Diterpenoid Biosynthesis

Neo-clerodane diterpenoids are derived from geranylgeranyl pyrophosphate (GGPP) through a series of cyclization and rearrangement reactions.



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Caption: General biosynthetic pathway of neo-clerodane diterpenoids.

Conclusion and Future Perspectives

Salvia dugesii represents a valuable source of structurally diverse secondary metabolites, particularly neo-clerodane diterpenoids, with demonstrated biological activities. This technical guide consolidates the current knowledge on the phytochemical profile of this species, providing a foundation for future research. Further studies are warranted to fully elucidate the quantitative composition of the non-volatile constituents and to investigate the molecular mechanisms underlying their biological effects. The information presented herein can aid in the development of novel therapeutic agents derived from this promising medicinal plant. The exploration of the full pharmacological potential of *Salvia dugesii* constituents, supported by detailed mechanistic studies, will be crucial for their translation into clinical applications.

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